

# Proper Disposal of Isopropylcyclopentane: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Isopropylcyclopentane

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Ensuring the safe and compliant disposal of laboratory chemicals is paramount for the safety of personnel and the protection of the environment. This document provides essential procedural guidance for the proper disposal of **isopropylcyclopentane**, a flammable and hazardous hydrocarbon, intended for researchers, scientists, and drug development professionals.

## Immediate Safety and Hazard Information

**Isopropylcyclopentane** is a colorless liquid that presents significant health and safety risks.<sup>[1]</sup> It is crucial to handle this chemical with appropriate safety measures in a well-ventilated area, away from heat, sparks, open flames, and other ignition sources.<sup>[2][3][4]</sup>

Key Hazards:

- Flammability: Highly flammable liquid and vapor.<sup>[2][3][5]</sup>
- Health Hazards: Harmful if swallowed and may be fatal if it enters the airways.<sup>[2][3][5]</sup> It can also cause serious eye damage.<sup>[4][6]</sup>

Always wear appropriate personal protective equipment (PPE), including protective gloves, eye protection, and face protection when handling **isopropylcyclopentane**.<sup>[2][3][4]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative data for **isopropylcyclopentane**:

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>16</sub>	[6]
Molecular Weight	112.21 g/mol	[6]
Boiling Point	126 °C	[7]
Melting Point	-111.36 °C	[7]
Flash Point	14.1 °C	[7]
Density	0.78 g/cm <sup>3</sup>	[7]
Vapor Pressure	14.9 mmHg at 25°C	[7]
UN Number	UN3295	[7]
Hazard Class	3 (Flammable Liquid)	[7]
Packing Group	II	[7]

## Step-by-Step Disposal Procedures

The primary and mandated procedure for the disposal of **isopropylcyclopentane** is to use an approved waste disposal plant.[2][3] Do not attempt to dispose of this chemical down the drain or with general laboratory waste.

Operational Protocol for Preparing **isopropylcyclopentane** for Disposal:

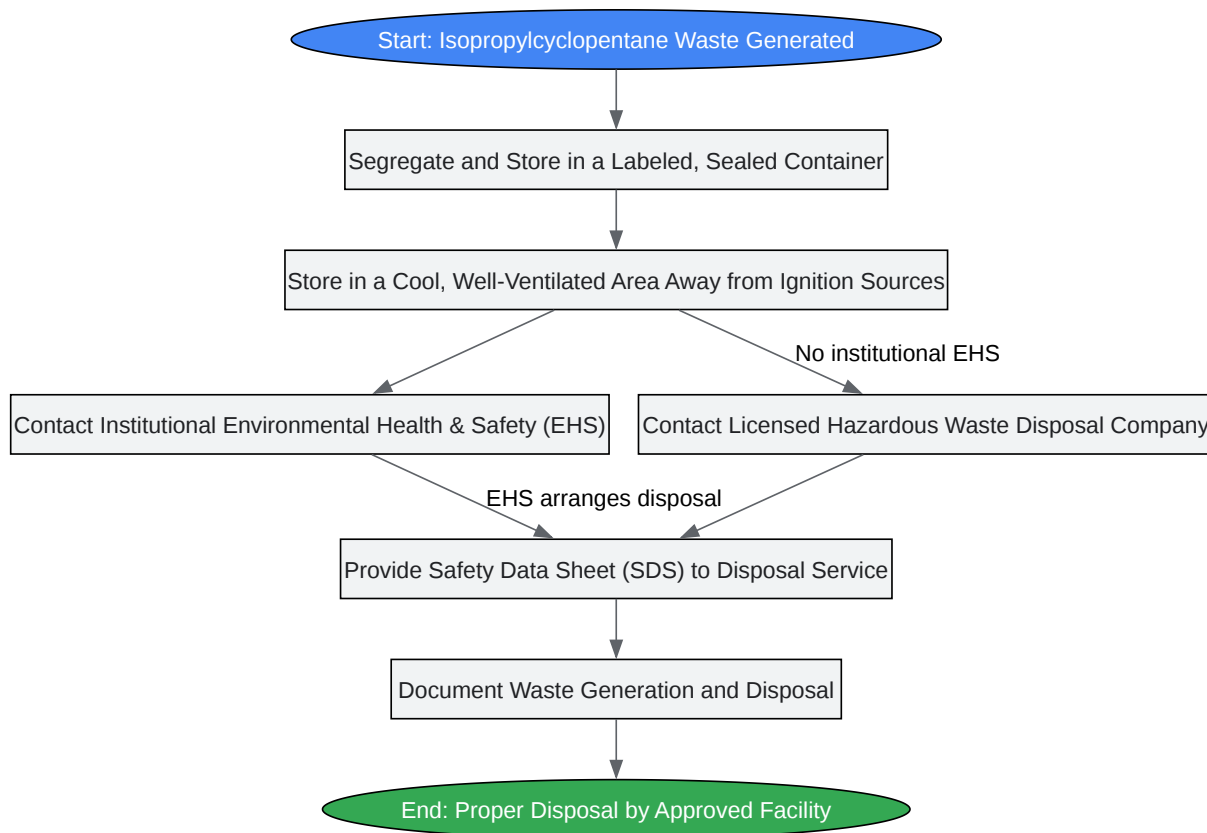
- Segregation and Storage:
  - Store waste **isopropylcyclopentane** in a designated, properly labeled, and sealed container. The container must be compatible with hydrocarbons and kept tightly closed.[2][3][4][5]
  - Store the waste container in a cool, dry, and well-ventilated area away from incompatible materials and ignition sources.[2][3][4]

- Ensure the storage area complies with all local and national regulations for storing flammable liquids.
- Labeling:
  - Clearly label the waste container with "Hazardous Waste," "**Isopropylcyclopentane**," and the appropriate hazard symbols (e.g., flammable liquid).
  - Include the date of waste accumulation.
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
  - If your institution does not have a dedicated EHS department, you must contact a licensed hazardous waste disposal company.
  - Provide the waste disposal company with the Safety Data Sheet (SDS) for **isopropylcyclopentane**.
- Documentation:
  - Maintain a record of the amount of **isopropylcyclopentane** waste generated and the date it was passed on to the disposal service. This is a requirement under the Resource Conservation and Recovery Act (RCRA) in the United States.[8]

## Regulatory Framework

The disposal of hazardous waste, including **isopropylcyclopentane**, is regulated by federal and state laws. In the United States, the Environmental Protection Agency (EPA) oversees the management of hazardous wastes under the Resource Conservation and Recovery Act (RCRA).[8] It is the generator's responsibility to determine if a waste is hazardous and to manage it in accordance with these regulations.[9]

## Logical Workflow for Isopropylcyclopentane Disposal



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Caption: **Isopropylcyclopentane** Disposal Workflow.

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